

N'-(diphenylmethylene)-2-phenoxyacetohydrazide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	N'-(diphenylmethylene)-2-phenoxyacetohydrazide
CAS No.:	320423-94-7
Cat. No.:	B502759

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For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

This technical guide provides a detailed overview of **N'-(diphenylmethylene)-2-phenoxyacetohydrazide**, a molecule of interest in medicinal chemistry. Due to the limited availability of direct experimental data for this specific compound, this guide synthesizes information from closely related analogues and foundational chemical principles to offer a comprehensive resource for researchers. This document covers the compound's structure, a proposed synthetic pathway with a detailed experimental protocol, predicted physicochemical properties, and a discussion of its potential therapeutic applications based on the established bioactivities of its constituent moieties.

Introduction

Hydrazones, compounds characterized by the $R_1R_2C=NNR_3R_4$ functional group, represent a versatile class of molecules with a broad spectrum of biological activities. Their significance in

drug discovery is well-documented, with derivatives exhibiting antimicrobial, anticonvulsant, analgesic, anti-inflammatory, and antitumor properties. The phenoxyacetohydrazide scaffold, in particular, has been a fruitful starting point for the development of novel therapeutic agents. The incorporation of a diphenylmethylene group, derived from benzophenone, introduces significant steric bulk and lipophilicity, which can profoundly influence the compound's pharmacokinetic and pharmacodynamic profiles. This guide focuses on the specific derivative, **N'-(diphenylmethylene)-2-phenoxyacetohydrazide**, providing a foundational understanding for its synthesis and potential for further investigation.

Chemical Structure and Identification

As of the latest literature review, a specific CAS (Chemical Abstracts Service) number for **N'-(diphenylmethylene)-2-phenoxyacetohydrazide** has not been found in publicly accessible databases. This suggests that the compound may be a novel chemical entity or has not been extensively cataloged.

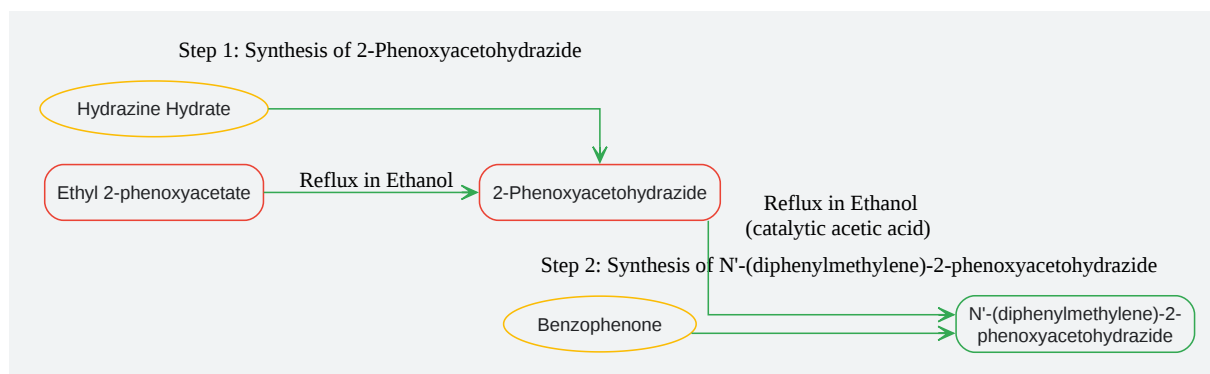
The structure, based on its IUPAC name, is as follows:

- **Core Structure:** A hydrazide linker connects a 2-phenoxyacetyl group to a diphenylmethylene group.
- **2-Phenoxyacetyl Group:** A phenoxy group (C₆H₅O-) is attached to an acetyl group (-COCH₂-).
- **Diphenylmethylene Group:** Two phenyl groups are attached to a methylene carbon, which is double-bonded to the terminal nitrogen of the hydrazide.

Caption: Chemical structure of **N'-(diphenylmethylene)-2-phenoxyacetohydrazide**.

Synthesis Pathway

The synthesis of **N'-(diphenylmethylene)-2-phenoxyacetohydrazide** can be logically approached in a two-step process, a common method for preparing hydrazone derivatives.^[1] ^[2] This involves the initial synthesis of the hydrazide intermediate, 2-phenoxyacetohydrazide, followed by a condensation reaction with benzophenone.



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Caption: Proposed two-step synthesis of the target compound.

Experimental Protocol

Step 1: Synthesis of 2-Phenoxyacetohydrazide

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve ethyl 2-phenoxyacetate (0.1 mol) in 100 mL of absolute ethanol.
- **Addition of Hydrazine Hydrate:** To this solution, add hydrazine hydrate (0.2 mol, 2 molar equivalents) dropwise with continuous stirring.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** After completion of the reaction, cool the mixture to room temperature. The product, 2-phenoxyacetohydrazide, will precipitate out of the solution.
- **Purification:** Filter the precipitate and wash with cold ethanol. The crude product can be recrystallized from ethanol to obtain pure 2-phenoxyacetohydrazide.

Step 2: Synthesis of **N'-(diphenylmethylene)-2-phenoxyacetohydrazide**

- **Reaction Setup:** In a 100 mL round-bottom flask fitted with a reflux condenser, dissolve 2-phenoxyacetohydrazide (0.05 mol) in 50 mL of absolute ethanol.
- **Addition of Benzophenone:** To this solution, add benzophenone (0.05 mol, 1 molar equivalent) and a few drops of glacial acetic acid to catalyze the reaction.
- **Reflux:** Heat the mixture to reflux for 8-12 hours, monitoring the reaction progress by TLC.
- **Work-up and Isolation:** Upon completion, cool the reaction mixture in an ice bath to facilitate the precipitation of the product.
- **Purification:** Filter the solid product, wash with a small amount of cold ethanol, and dry under vacuum. The final product, **N'-(diphenylmethylene)-2-phenoxyacetohydrazide**, can be further purified by recrystallization from a suitable solvent like ethanol or a mixture of ethanol and water.

Physicochemical Properties (Predicted)

The following table summarizes the predicted physicochemical properties of **N'-(diphenylmethylene)-2-phenoxyacetohydrazide**. These values are calculated based on the chemical structure and should be confirmed by experimental analysis.

Property	Predicted Value
Molecular Formula	C ₂₁ H ₁₈ N ₂ O ₂
Molecular Weight	342.39 g/mol
Appearance	White to off-white crystalline solid
Melting Point	Estimated to be in the range of 150-200 °C
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, DMSO, and DMF
LogP (Octanol-Water Partition Coefficient)	> 3.0 (indicating high lipophilicity)

Potential Therapeutic Applications and Mechanism of Action

While direct biological data for **N'-(diphenylmethylene)-2-phenoxyacetohydrazide** is not available, the known activities of its structural components suggest several promising avenues for research.

Anti-inflammatory and Analgesic Activity

Phenoxyacetohydrazide derivatives have been investigated for their anti-inflammatory and analgesic properties. Some studies suggest that these compounds may exert their effects through the inhibition of cyclooxygenase (COX) enzymes, which are key mediators of inflammation and pain.

Caption: Putative anti-inflammatory mechanism of action.

Antimicrobial Activity

Hydrazones are a well-established class of antimicrobial agents. Their mechanism of action is often attributed to the chelation of essential metal ions required for microbial growth or the inhibition of key enzymes involved in microbial metabolic pathways. The presence of the bulky diphenylmethylene and phenoxy groups could enhance the lipophilicity of the molecule, potentially facilitating its transport across microbial cell membranes.

Anticancer Activity

Numerous hydrazone derivatives have demonstrated significant anticancer activity through various mechanisms, including the induction of apoptosis, inhibition of cell proliferation, and disruption of cell cycle progression. The planar aromatic rings of the diphenylmethylene and phenoxy moieties could allow for intercalation with DNA or interaction with the active sites of enzymes crucial for cancer cell survival.

Conclusion

N'-(diphenylmethylene)-2-phenoxyacetohydrazide is a compound with significant potential for further investigation in the field of drug discovery. This technical guide provides a foundational framework for its synthesis and outlines promising areas for biological evaluation.

The proposed synthetic route is robust and based on well-established chemical transformations. While the biological activities discussed are extrapolated from related compounds, they provide a strong rationale for screening this molecule for anti-inflammatory, antimicrobial, and anticancer properties. Further experimental work is necessary to validate these predictions and fully elucidate the therapeutic potential of this intriguing molecule.

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Sources

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- [2. biointerfaceresearch.com \[biointerfaceresearch.com\]](#)
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